

Essential Safety and Operational Guide for Handling 3-Hydroxyhippuric Acid

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Compound of Interest

Compound Name: 3-Hydroxyhippuric Acid

Cat. No.: B1677112

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This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling **3-Hydroxyhippuric Acid** in a laboratory setting. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **3-Hydroxyhippuric Acid**
- CAS Number: 1637-75-8[1]
- Molecular Formula: $C_9H_9NO_4$ [2]
- Molecular Weight: 195.17 g/mol [3]

Hazard Identification and Classification

3-Hydroxyhippuric Acid is classified with the following hazards according to the Globally Harmonized System (GHS):

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.[1]
- Skin corrosion/irritation (Category 2), H315: Causes skin irritation.[1][3]
- Serious eye damage/eye irritation (Category 2A), H319: Causes serious eye irritation.[1][3]

- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3), H335: May cause respiratory irritation.[1][3]

Signal Word: Warning[1]

Personal Protective Equipment (PPE)

The minimum PPE required when handling **3-Hydroxyhippuric Acid** includes a lab coat, protective eyewear, long pants, and closed-toe shoes.[4][5] Based on the specific hazards of this compound, the following PPE is mandatory:

PPE Category	Item	Specifications
Eye and Face Protection	Safety goggles with side-shields	Must be worn at all times to protect against splashes.[1][4] A face shield should be worn in addition to goggles when there is a significant splash hazard. [4][6]
Hand Protection	Protective gloves	Nitrile gloves are suitable for incidental contact.[4] Change gloves immediately if contaminated.
Body Protection	Laboratory coat	A knee-length lab coat is required to protect skin and clothing.[5][7][8]
Respiratory Protection	Suitable respirator	Use only in a well-ventilated area.[1] A respirator may be necessary if dust is generated and engineering controls are insufficient.[9]

Handling and Storage Procedures

Handling:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Use only outdoors or in a well-ventilated area.[\[1\]](#)
- Minimize dust generation and accumulation.[\[9\]](#)

Storage:

- Store in a well-ventilated place.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)
- Store locked up.[\[1\]](#)
- Recommended storage temperature is -20°C for long-term stability.[\[2\]](#)

First-Aid Measures

Exposure Route	First-Aid Procedure
If Inhaled	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1] If breathing is difficult, give oxygen.[9] Seek medical attention.
If on Skin	Wash with plenty of soap and water.[1] Remove contaminated clothing and wash before reuse. [1][9] If skin irritation develops and persists, get medical aid.[9]
If in Eyes	Rinse cautiously with water for several minutes. [1] Remove contact lenses, if present and easy to do. Continue rinsing.[1] Promptly call a physician.[1]
If Swallowed	Rinse mouth.[1] Do NOT induce vomiting.[1] Call a physician immediately.[1]

Spills and Disposal

Spill Response:

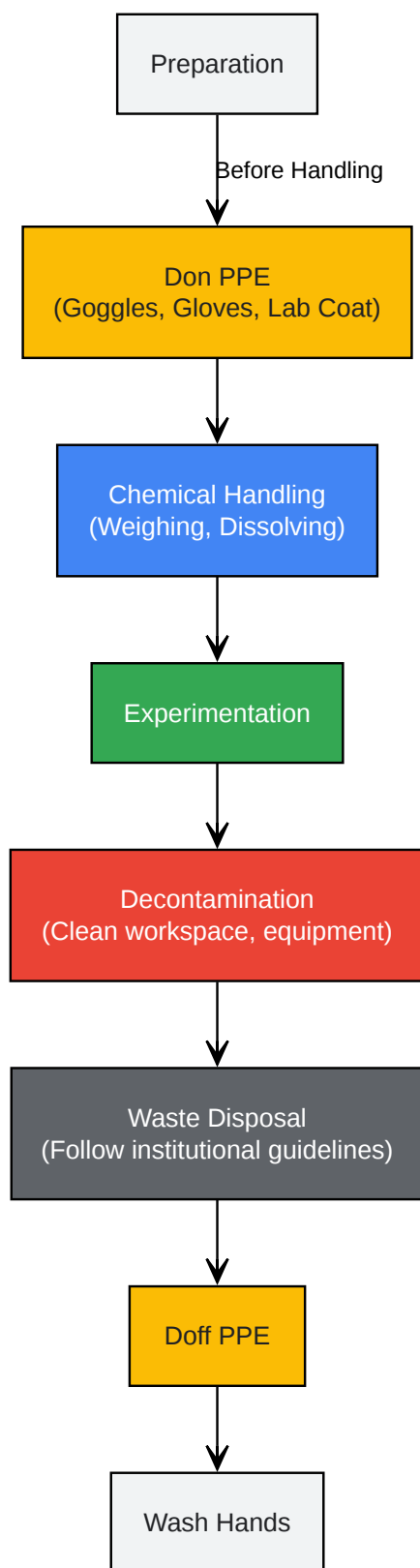
- Evacuate personnel to safe areas.
- Wear full personal protective equipment.[1]
- Avoid generating dusty conditions.[9]
- Absorb solutions with a liquid-binding material (e.g., diatomite).[1] For solids, vacuum or sweep up the material and place it into a suitable disposal container.[9]
- Decontaminate surfaces and equipment by scrubbing with alcohol.[1]
- Prevent the product from entering drains or water courses.[1]

Disposal:

- Dispose of contents and container in accordance with local, regional, and national regulations.[\[1\]](#)
- Do not allow the product to reach sewage systems or bodies of water.[\[10\]](#)

Experimental Workflow for Handling 3-Hydroxyhippuric Acid

The following diagram outlines the standard workflow for handling **3-Hydroxyhippuric Acid** in a laboratory setting, from preparation to disposal.



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Caption: Workflow for Safe Handling of **3-Hydroxyhippuric Acid**.

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